

# Basroparib (STP1002): A Technical Guide to its Discovery and Synthesis

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## Compound of Interest

Compound Name: Basroparib

Cat. No.: B12391291

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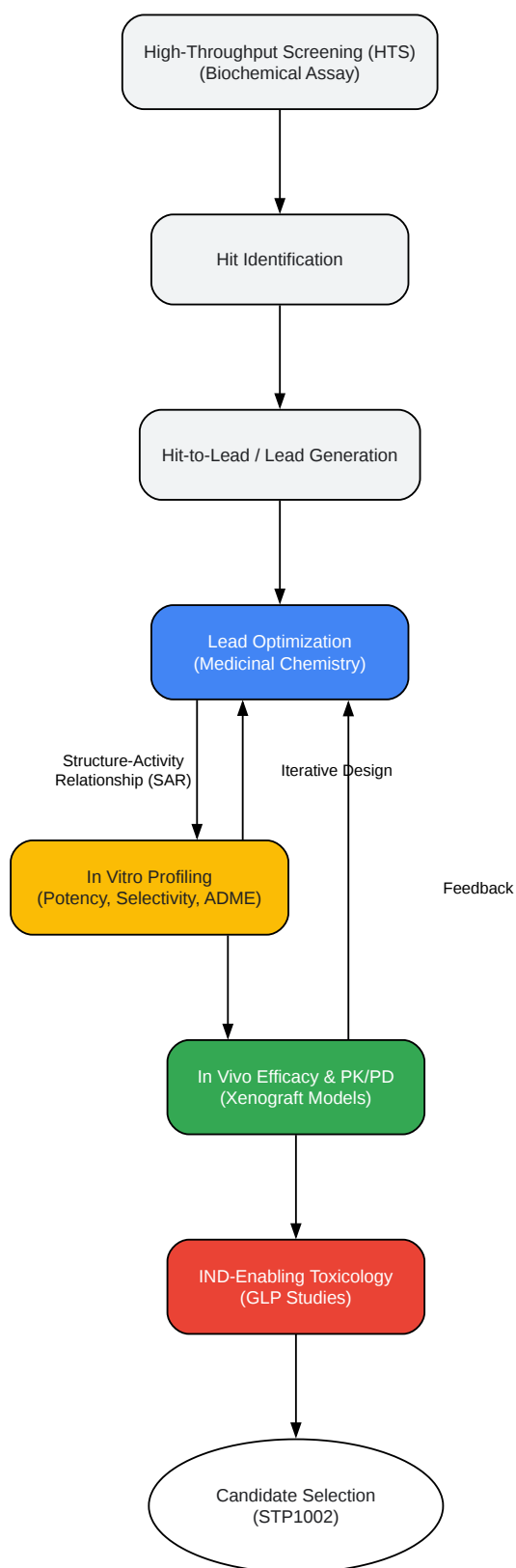
## Abstract

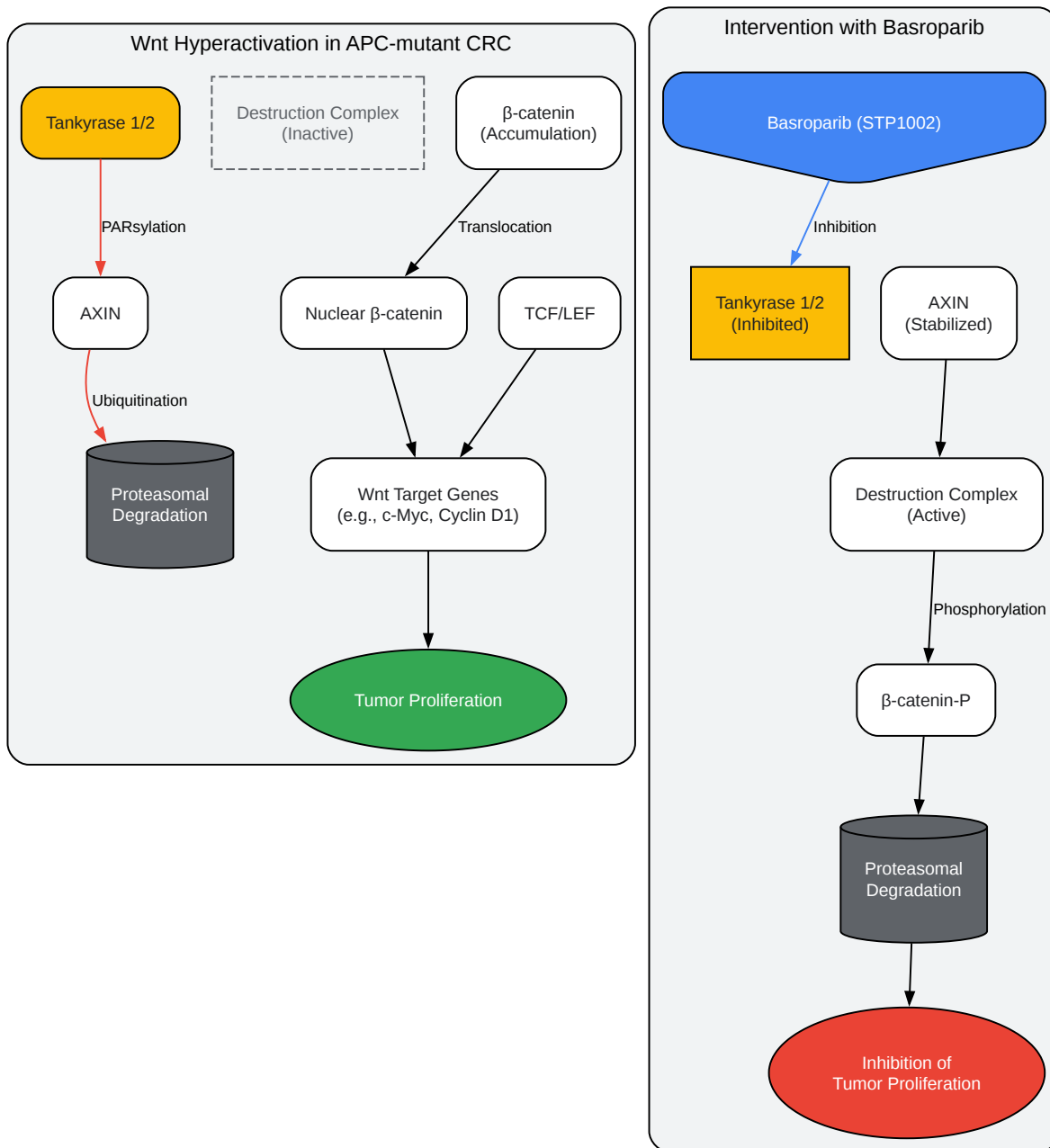
**Basroparib** (STP1002) is a potent and selective, orally bioavailable small-molecule inhibitor of Tankyrase 1 (TNKS1) and Tankyrase 2 (TNKS2), key enzymes in the Wnt/ $\beta$ -catenin signaling pathway. Aberrant activation of this pathway is a critical driver in the pathogenesis of various cancers, most notably colorectal cancer (CRC) harboring mutations in the Adenomatous Polyposis Coli (APC) gene. **Basroparib** has demonstrated promising preclinical antitumor efficacy and, critically, a favorable safety profile, distinguishing it from earlier tankyrase inhibitors that were hampered by on-target gastrointestinal toxicity. This technical guide provides a comprehensive overview of the discovery, synthesis, mechanism of action, and preclinical evaluation of **Basroparib**, intended for professionals in the field of drug discovery and development.

## Discovery of Basroparib (STP1002)

The discovery of **Basroparib** was rooted in the therapeutic hypothesis that inhibiting tankyrase enzymes could antagonize the oncogenic Wnt/ $\beta$ -catenin signaling pathway in cancers with APC mutations. While the precise details of the initial screening campaign for STP1002 are not publicly disclosed, the discovery process for tankyrase inhibitors generally follows a structured workflow.

A plausible discovery workflow for a compound like **Basroparib** would involve several key stages, from initial hit identification to lead optimization and preclinical candidate selection.





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